

3-Chloro-2-fluorophenylacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Chloro-2-fluorophenylacetic acid

Cat. No.: B1362240

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Technical Overview: 3-Chloro-2-fluorophenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **3-Chloro-2-fluorophenylacetic acid**, a compound of interest in synthetic organic chemistry and drug discovery.

Physicochemical Data

The fundamental molecular properties of **3-Chloro-2-fluorophenylacetic acid** are summarized in the table below.

Property	Value	References
Molecular Formula	C8H6ClFO2	[1][2][3][4]
Molecular Weight	188.59 g/mol	[2]
IUPAC Name	2-(3-Chloro-2-fluorophenyl)acetic acid	[3]
CAS Number	261762-96-3	[2][3]

Structural Representation

The logical relationship and connectivity of atoms within the **3-Chloro-2-fluorophenylacetic acid** molecule can be visualized. The following diagram illustrates the core phenylacetic acid structure and the relative positions of the chloro and fluoro substituents.

Figure 1: Chemical structure of **3-Chloro-2-fluorophenylacetic acid**.

Note on Methodologies: The molecular weight and formula provided are based on standard chemical calculations and have been verified across multiple chemical data sources.[1][2][3][4] Experimental determination of molecular weight would typically be performed using mass spectrometry. The structural information is based on established IUPAC nomenclature.[3] Due to the nature of this request, detailed experimental protocols for the synthesis or analysis of this specific compound are beyond the scope of this document.

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